

A Comparative Guide to N-Methylantranilate in Fragrance Formulations

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Compound of Interest

Compound Name: *N-Methylantranilate*

Cat. No.: *B085802*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **N-Methylantranilate**'s performance in various fragrance formulations, offering insights into its stability, longevity, and interactions with other fragrance components. This document is intended to assist researchers and professionals in making informed decisions when formulating with this aromatic compound.

Physicochemical and Olfactory Properties

N-Methylantranilate (MNA) is an aromatic compound valued for its sweet, fruity, and floral scent, often described as reminiscent of Concord grapes and orange blossoms.^{[1][2]} It is a pale yellow liquid that may crystallize at cooler temperatures and exhibits a characteristic bluish fluorescence.^[2] Its distinct aroma profile makes it a versatile ingredient in a wide array of consumer products, from fine fragrances to flavorings.^{[1][2]}

Below is a summary of its key physicochemical properties:

Property	Value
CAS Number	85-91-6
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
Appearance	Pale yellow liquid with bluish fluorescence
Boiling Point	256 °C
Melting Point	18.5–19.5 °C
Water Solubility	257 mg/L
Log KOW	2.81
Vapor Pressure	0.0131 mm Hg at 20 °C
Odor Profile	Grape, orange blossom, sweet, musty, fruity with winery undertones

Sources:[2][3]

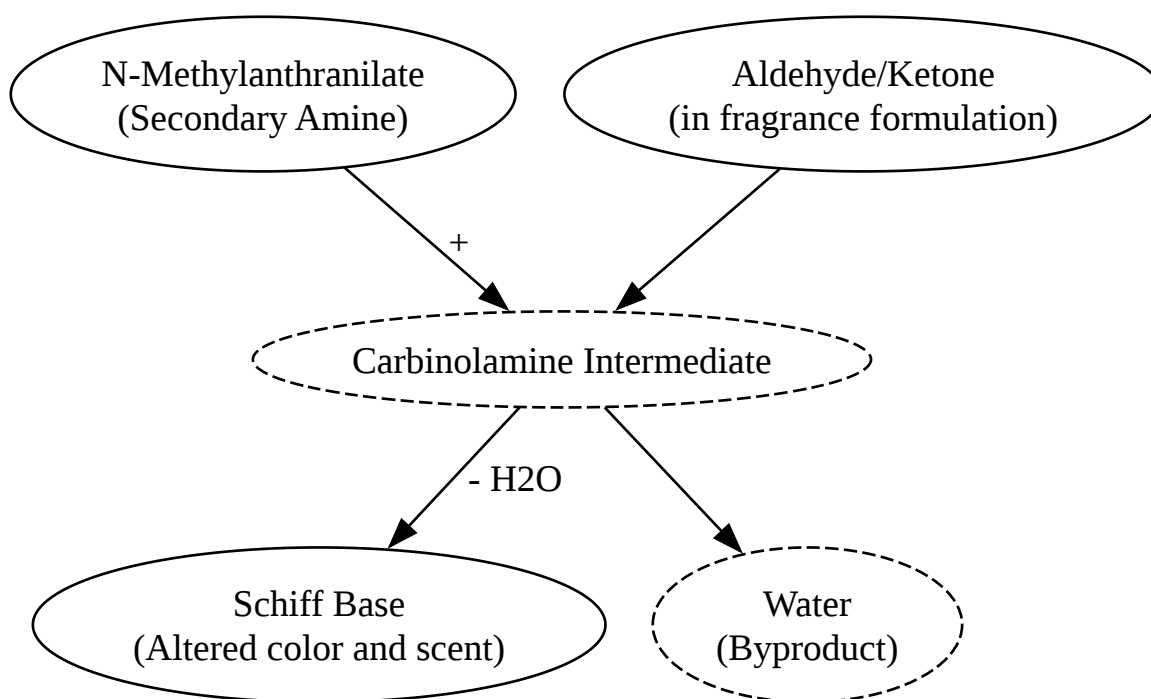
Performance in Fragrance Formulations: A Comparative Overview

The performance of **N-Methylantranilate** in a fragrance formulation is influenced by several factors, including its interaction with other ingredients, the composition of the base, and environmental conditions. A significant aspect of its performance is its propensity to form Schiff bases.

Schiff Base Formation: Impact on Stability and Color

N-Methylantranilate, a secondary amine, can react with aldehydes or ketones in a fragrance formulation to form Schiff bases.[4] This reaction can significantly alter the fragrance's color and odor profile over time.[5] For instance, the reaction between Methyl Anthranilate (a closely related primary amine) and the aldehyde hydroxycitronellal forms Aurantiol, a Schiff base with a deep golden color and a scent profile useful for honeysuckle and other floral notes.[5][6]

The formation of Schiff bases can be both intentional, to create new and complex aromas, or unintentional, leading to discoloration and instability.[5] The reaction is a condensation reaction that produces water as a byproduct, which can lead to cloudiness in the fragrance if not properly managed.[7]



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Caption: Reaction pathway of **N-Methylantranilate** with an aldehyde to form a Schiff base.

Alternatives to N-Methylantranilate

Given the potential for discoloration and instability due to Schiff base formation, formulators may consider alternatives to **N-Methylantranilate**, especially in aldehyde-rich fragrances.

Alternative	Key Characteristics	Performance Considerations
Aurantiol	A pre-formed Schiff base of Methyl Anthranilate and Hydroxycitronellal.[8][9]	Provides a stable orange blossom and neroli scent with excellent longevity (>300 hours on a smelling strip).[7] However, it has an intense yellow color.[7]
Dimethyl Anthranilate	A tertiary amine, less reactive in Schiff base formation.	Often recommended as a substitute for Methyl Anthranilate to avoid Schiff base reactions and maintain the grape-like scent profile.[10]
Nerolione	An aroma chemical with an orange blossom character.	A potential alternative for achieving orange flower scents without the reactivity of anthranilates.[11]
Petitgrain Oil	A natural essential oil with a fresh, green, and slightly floral-woody scent.	Can be used as a building block for neroli and orange blossom accords, offering a more natural alternative.[11]

Experimental Protocols for Performance Evaluation

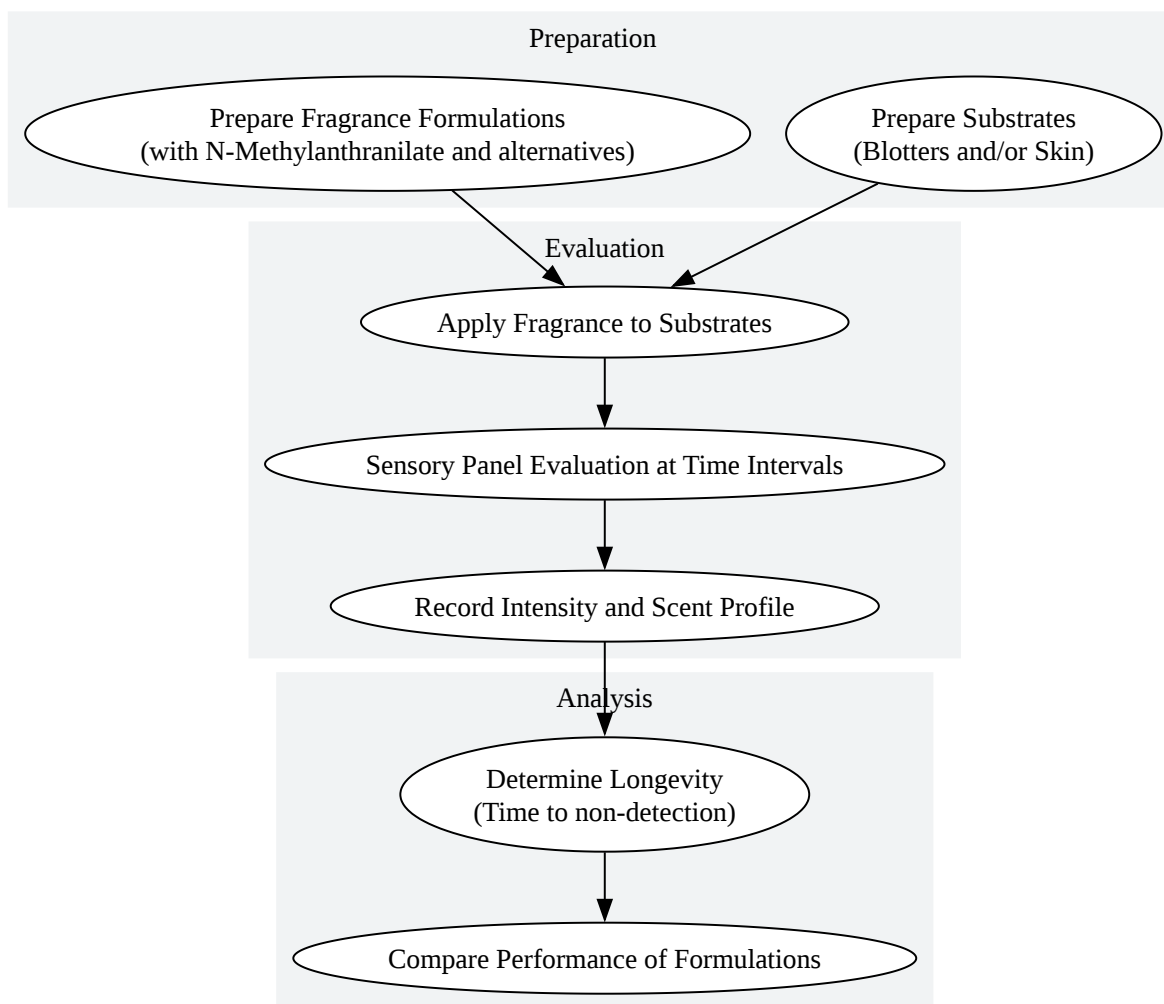
To objectively assess the performance of **N-Methylantranilate** and its alternatives, standardized experimental protocols are essential.

Fragrance Longevity Evaluation

Objective: To quantify and compare the longevity of fragrance ingredients on different substrates.

Methodology:

- Substrate Preparation: Use standardized unscented blotter paper and/or apply to the skin on the inner forearm.[\[12\]](#)
- Application: Apply a precise amount (e.g., 0.1 mL) of the fragrance formulation from a fixed distance.[\[12\]](#)
- Evaluation Intervals: Assess the fragrance at predetermined time points (e.g., immediately after application, 30 min, 1 hr, 2 hrs, 4 hrs, 6 hrs, 8 hrs, 24 hrs).[\[12\]](#)
- Sensory Panel Assessment: A trained sensory panel evaluates the fragrance intensity on a scale (e.g., 1-5) and describes the dominant scent characteristics at each interval.[\[12\]](#)
- Data Analysis: Record the time at which the fragrance is no longer easily detectable.



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Caption: Workflow for evaluating the longevity of fragrance formulations.

Stability Testing

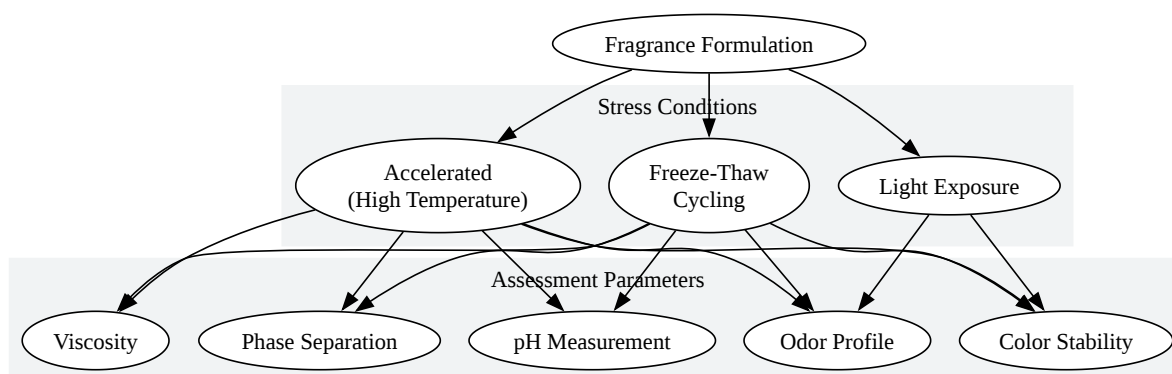
Objective: To assess the physical and chemical stability of fragrance formulations under various stress conditions.

Methodologies:

- Accelerated Stability (High Temperature): Store samples at elevated temperatures (e.g., 45°C) for a set period (e.g., three months) to predict long-term stability at room temperature. [\[13\]](#)
- Freeze-Thaw Cycling: Subject samples to multiple cycles of freezing (e.g., -10°C for 24 hours) and thawing (e.g., 25°C for 24 hours) to assess stability under temperature fluctuations. [\[13\]](#)
- Light Exposure: Expose samples in both clear and opaque packaging to a broad-spectrum light source to evaluate the impact of UV radiation on color and scent. [\[13\]](#)

Parameters to Evaluate:

- Color: Visually assess for any changes in color or use a spectrophotometer for quantitative measurement.
- Odor: A sensory panel evaluates any changes in the scent profile.
- pH: Measure the pH of the formulation at different time points.
- Viscosity: Measure the viscosity to detect any changes in the physical properties of the formulation.
- Phase Separation: Visually inspect for any signs of emulsion instability or separation.



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Caption: Workflow for assessing the stability of fragrance formulations.

Safety and Regulatory Considerations

The use of **N-Methylantranilate** in cosmetic products is subject to regulatory limits due to its potential for phototoxicity and the formation of nitrosamines.

- Phototoxicity: MNA can cause a skin reaction upon exposure to UV light.[2] Its use is therefore restricted in products intended for sun exposure.
- Nitrosamine Formation: As a secondary amine, MNA can react with nitrosating agents to form N-nitrosamines, which are potential carcinogens.[2] Formulations containing MNA should not include nitrosating agents, and the final product must have a nitrosamine content below 50 µg/kg.[2]

The International Fragrance Association (IFRA) provides standards for the maximum acceptable concentration of **N-Methylantranilate** in various product categories.[14] Researchers and formulators must adhere to these guidelines to ensure product safety.

Conclusion

N-Methylantranilate is a valuable fragrance ingredient with a desirable scent profile. However, its performance, particularly its stability and color, is highly dependent on the formulation's composition due to its propensity to form Schiff bases with aldehydes and ketones. Understanding these interactions and considering stable alternatives are crucial for successful fragrance development. The provided experimental protocols offer a framework for the systematic evaluation and comparison of **N-Methylantranilate**'s performance against other fragrance ingredients, enabling the creation of stable, high-quality scented products.

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